

Cacalol: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Cacalol*

Cat. No.: *B1218255*

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A Comprehensive Overview of the Sesquiterpene **Cacalol** for Drug Discovery and Development

[City, State] – This technical guide provides an in-depth analysis of **Cacalol**, a naturally occurring sesquiterpene with significant therapeutic potential. This document, intended for researchers, scientists, and professionals in drug development, details the compound's chemical properties, biological activities, and mechanisms of action, with a focus on its anticancer and anti-inflammatory effects.

Core Chemical and Physical Data

Cacalol, a bioactive sesquiterpene, has been the subject of extensive research due to its promising pharmacological properties. Its fundamental chemical identifiers and properties are summarized below.

Parameter	Value	Reference
CAS Number	24393-79-1	[1]
Molecular Formula	C ₁₅ H ₁₈ O ₂	[1][2]
Molecular Weight	230.31 g/mol	[1]
Exact Mass	230.1307 u	[1]
IUPAC Name	(5S)-3,4,5-trimethyl-5,6,7,8-tetrahydronaphtho[2,3-b]furan-9-ol	[1]

Biological Activity and Therapeutic Potential

Cacalol, originally isolated from plants of the *Cacalia* genus, has demonstrated a range of biological activities, positioning it as a compound of interest for further investigation.

Anticancer Activity

Research has shown that **Cacalol** possesses potent anti-proliferative effects against various cancer cell lines, particularly breast and cervical cancer.[3] It induces apoptosis (programmed cell death) and can act synergistically with existing chemotherapeutic drugs like Taxol and cyclophosphamide, potentially overcoming chemoresistance.[1][4] A derivative, **cacalol** acetate, has also shown significant antitumor activities, including the inhibition of cell growth and migration, and the induction of cell cycle arrest.[3][5]

Anti-inflammatory and Antioxidant Properties

Cacalol exhibits notable anti-inflammatory and antioxidant activities.[3] It has been identified as a potent free radical scavenger, which may contribute to its neuroprotective effects.[2]

Mechanism of Action: Signaling Pathway Modulation

Cacalol's anticancer effects are, in part, attributed to its ability to modulate specific cellular signaling pathways. A key mechanism involves the suppression of the Akt-SREBP-FAS signaling pathway.[1][4] This inhibition leads to a decrease in the expression of fatty acid

synthase (FAS), a crucial enzyme in lipid biosynthesis that is often overexpressed in cancer cells.



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Caption: **Cacalol**'s inhibition of the Akt-SREBP-FAS pathway.

Experimental Protocols

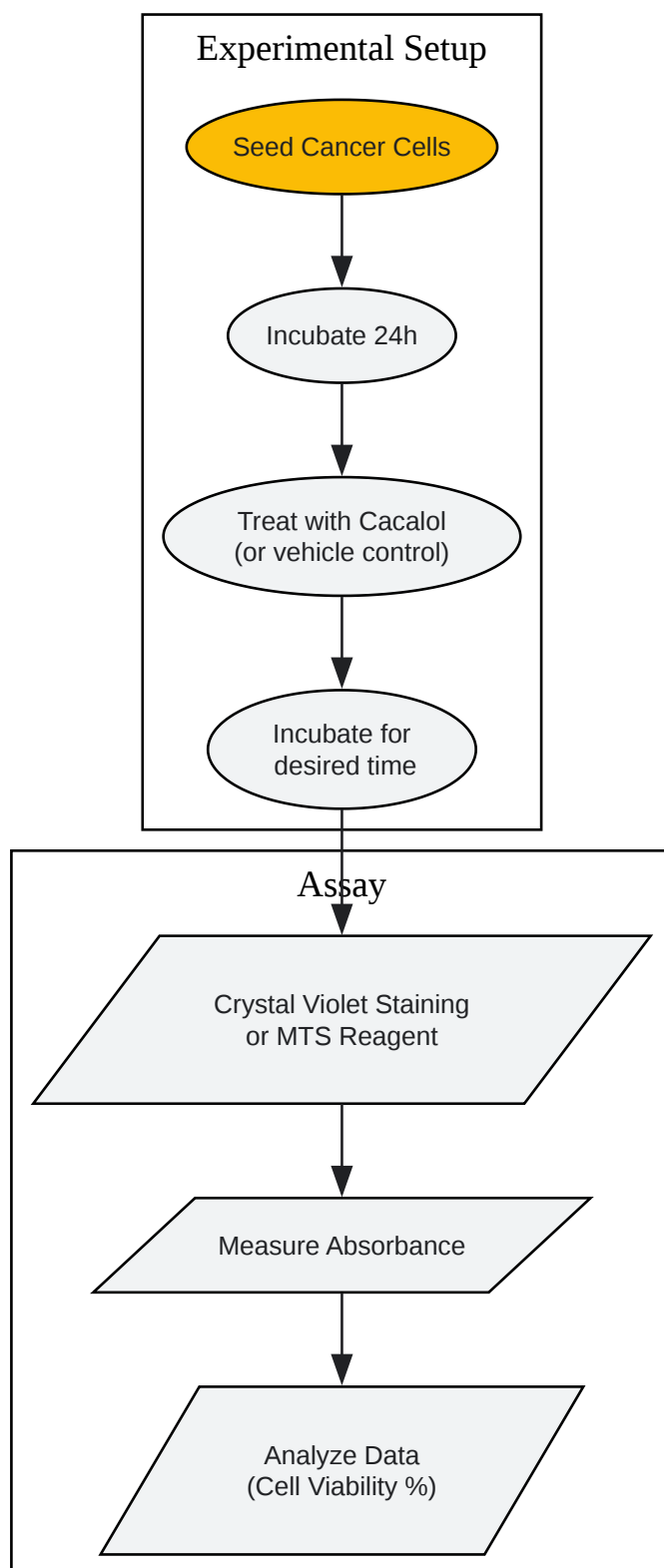
This section details key experimental methodologies used to evaluate the biological activity of **Cacalol** and its derivatives.

Cell Culture and Treatment

HeLa (cervical cancer) and breast cancer cell lines (e.g., MDA-MB-231) are cultured in appropriate media supplemented with fetal bovine serum and antibiotics.[3][4] For experiments, cells are treated with varying concentrations of **Cacalol** or **Cacalol** Acetate, with a vehicle control (e.g., DMSO) used in parallel.[3]

Cytotoxicity and Antiproliferative Assays

The cytotoxic effects of **Cacalol** can be determined using lactate dehydrogenase (LDH) assays, which measure membrane integrity.[3] Antiproliferative activity is commonly assessed using the crystal violet staining method or MTS assays, which quantify cell viability after a specific treatment period.[3][4]



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Caption: Workflow for assessing antiproliferative activity.

Apoptosis Assay

The induction of apoptosis can be evaluated by detecting the activation of key proteins in the apoptotic cascade, such as caspase-3.[3] This is often achieved through immunocytochemistry, where cells are stained with an antibody specific to the active form of caspase-3 and visualized using fluorescence microscopy.[3]

Cell Migration Assay

The effect of **Cacalol** on cancer cell migration can be assessed using a wound-healing assay. [3] A scratch is made in a confluent monolayer of cells, and the rate of closure of this "wound" is monitored over time in the presence and absence of the compound.[6]

Synthesis and Isolation

Cacalol is a naturally occurring sesquiterpene found in plants like *Cacalia delphiniifolia*. [1][2] For research and development purposes, several total synthesis routes for **Cacalol** have been developed and reported in the literature, providing a reliable source of the compound for further studies. [7][8][9]

Conclusion

Cacalol presents a compelling profile as a bioactive compound with significant potential in oncology and inflammatory disease research. Its well-defined mechanism of action, involving the modulation of the Akt-SREBP-FAS signaling pathway, provides a solid foundation for its further development as a therapeutic agent. This guide offers a comprehensive summary of the current knowledge on **Cacalol** to aid researchers in their exploration of this promising natural product.

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